

Application Notes and Protocols for N,N-Dimethylpivalamide Directed C-H Functionalization

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Compound of Interest

Compound Name: *N,N*-Dimethylpivalamide

CAS No.: 24331-71-3

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the transition-metal-catalyzed C-H functionalization of substrates utilizing the **N,N-dimethylpivalamide** directing group. The pivalamide moiety serves as a robust directing group for various transformations, enabling the selective formation of new carbon-carbon and carbon-heteroatom bonds. This document covers key methodologies, presents quantitative data in a clear format, and includes detailed experimental procedures.

Introduction to Pivalamide Directed C-H Functionalization

The **N,N-dimethylpivalamide** group is an effective directing group in C-H activation/functionalization reactions. Its utility stems from the ability of the carbonyl oxygen to coordinate to a metal center, bringing the catalyst into proximity of specific C-H bonds. This directed approach allows for high levels of regioselectivity, which is a significant challenge in

traditional synthetic methods. Various transition metals, including iridium, palladium, and rhodium, have been successfully employed to catalyze the functionalization of C-H bonds directed by amide groups. These reactions are powerful tools for late-stage functionalization of complex molecules, a critical aspect of drug discovery and development.

Key Applications

- **Iridium-Catalyzed Borylation:** Introduction of a boryl group, a versatile handle for subsequent cross-coupling reactions.
- **Palladium-Catalyzed Olefination:** Formation of carbon-carbon double bonds, providing access to complex unsaturated systems.
- **Rhodium-Catalyzed Amination:** Direct introduction of nitrogen-containing functionalities.

Data Presentation

The following tables summarize quantitative data for representative C-H functionalization reactions directed by pivalamide and related amide directing groups.

Table 1: Iridium-Catalyzed C(sp³)-H Borylation of **N,N-Dimethylpivalamide**

Entry	Substrate	Catalyst System	Reagents	Solvent	Temp. (°C)	Time (h)	Yield (%)	Reference
1	N,N-Dimethylpivalamide	[Ir(OMe)(cod)] ₂ , Ligand L3 ¹	B ₂ pin ₂	-	80	24	70	[1]

¹Ligand L3 is a specific bidentate monoanionic ligand described in the reference.

Table 2: Representative Palladium-Catalyzed C-H Olefination with an Amide Directing Group

Entry	Directing Group	Catalyst System	Olefin Partner	Solvent	Temp. (°C)	Time (h)	Yield (%)	Reference
1	N-Phenylbenzamide	Pd(OAc) ₂ , Ag ₂ CO ₃ , TFA	Ethyl Acrylate	DCE	100	24	85	[2]

Experimental Protocols

Protocol 1: Iridium-Catalyzed C(sp³)-H Borylation of N,N-Dimethylpivalamide[1]

This protocol describes the direct borylation of a methyl group of **N,N-dimethylpivalamide**.

Materials:

- **N,N-Dimethylpivalamide** (1.0 equiv, 129.2 mg, 1 mmol)
- [Ir(OMe)(cod)]₂ (1.5 mol %, 9.9 mg, 0.015 mmol)
- Ligand L3 (3 mol %, 6.2 mg, 0.03 mmol)
- Bis(pinacolato)diboron (B₂pin₂) (1.5 equiv, 380.9 mg, 1.5 mmol)
- Anhydrous solvent (e.g., THF, if required by ligand solubility)
- Schlenk tube or similar reaction vessel
- Magnetic stirrer and heating block/oil bath

Procedure:

- To a dry Schlenk tube under an inert atmosphere (e.g., argon or nitrogen), add **N,N-dimethylpivalamide**, [Ir(OMe)(cod)]₂, the specified ligand, and B₂pin₂.

- If necessary, add a minimal amount of anhydrous solvent to ensure dissolution.
- Seal the tube and heat the reaction mixture to 80 °C with vigorous stirring.
- Maintain the reaction at this temperature for 24 hours.
- After 24 hours, cool the reaction to room temperature.
- The crude product can be purified by flash column chromatography on silica gel to yield the borylated product as a white solid.

Characterization Data:

- ^1H NMR (500 MHz, CDCl_3): δ 3.20 (s, 3H), 2.45 (s, 2H), 1.31 (s, 9H), 1.17 (s, 12H).[\[1\]](#)

Protocol 2: General Procedure for Palladium-Catalyzed C–H Olefination Directed by an N-Arylbenzamide[2]

This protocol provides a general method for the olefination of an aromatic C-H bond directed by a structurally related N-arylbenzamide. This can be adapted for substrates bearing a pivalamide directing group.

Materials:

- N-Arylbenzamide substrate (1.0 equiv, 0.5 mmol)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$) (10 mol %, 11.2 mg, 0.05 mmol)
- Silver carbonate (Ag_2CO_3) (1.0 equiv, 138 mg, 0.5 mmol)
- Olefin (e.g., ethyl acrylate) (2.0 equiv, 1.0 mmol)
- Trifluoroacetic acid (TFA) (0.5 equiv, 0.25 mmol)
- 1,2-Dichloroethane (DCE) (2.0 mL)
- Reaction vial or round-bottom flask

- Magnetic stirrer and heating block/oil bath

Procedure:

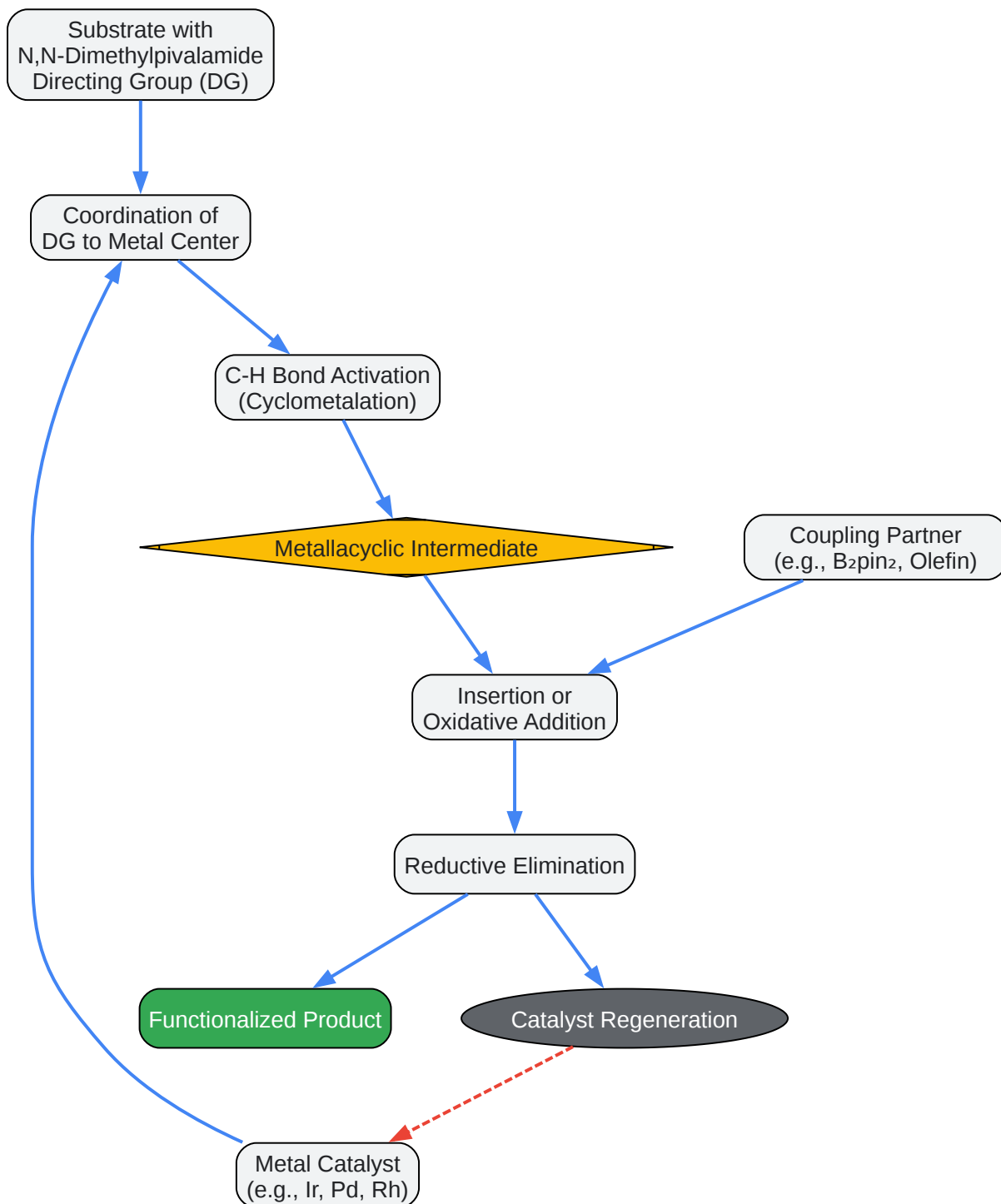
- To a reaction vial, add the N-arylbenzamide substrate, Pd(OAc)₂, and Ag₂CO₃.
- Add DCE as the solvent.
- Sequentially add the olefin and TFA to the reaction mixture via syringe.
- Seal the vial and stir the mixture at 100 °C for 24 hours.
- After cooling to room temperature, filter the mixture through a pad of Celite.
- Concentrate the filtrate under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to obtain the ortho-olefinated product.

Visualizations



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Caption: General experimental workflow for C-H functionalization.



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Caption: Simplified mechanism of directed C-H functionalization.

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References

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- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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